

A Comprehensive Technical Guide to Commercial Sources and Availability of Linoleic Acid- $^{13}\text{C}_1$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linoleic acid- $^{13}\text{C}_1$*

Cat. No.: *B013632*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and technical specifications of ^{13}C -labeled linoleic acid. This crucial research tool is instrumental in a wide array of applications, from metabolic flux analysis and lipidomics to drug development and nutritional science. This guide offers detailed information to assist researchers in selecting the appropriate isotopic tracer for their specific experimental needs.

Commercial Availability and Supplier Specifications

Linoleic acid labeled with carbon-13 is commercially available from several reputable suppliers, primarily as Linoleic acid-1- C_1 (labeled at the carboxyl carbon) and Linoleic acid- $^{13}\text{C}_{18}$ (uniformly labeled). The choice between these isotopes depends on the specific research application, such as tracing the fatty acid backbone versus the carboxyl group in metabolic studies.

Below are tables summarizing the quantitative data for commercially available ^{13}C -labeled linoleic acid from prominent suppliers.

Table 1: Commercial Sources of Linoleic acid-1- $^{13}\text{C}_1$

Supplier	Product Name	CAS Number	Molecular Weight	Isotopic Purity	Chemical Purity	Formulation
DC Chemicals	Linoleic acid- ¹³ C ₁	98353-71-0	281.44	Not Specified	Not Specified	Powder
Santa Cruz Biotechnology	Linoleic Acid-1- ¹³ C	98353-71-0	281.44	Not Specified	Not Specified	Not Specified
VIVAN Life Sciences	Linoleic Acid-1- ¹³ C	98353-71-0	281.44	Not Specified	Not Specified	Not Specified

Table 2: Commercial Sources of Linoleic acid-¹³C₁₈

Supplier	Product Name	CAS Number	Molecular Weight	Isotopic Purity	Chemical Purity	Formulation
Sigma-Aldrich	Linoleic acid- ¹³ C ₁₈	287111-25-5	298.31	99 atom % ¹³ C	97% (CP)	Liquid
Cayman Chemical	Linoleic Acid- ¹³ C ₁₈	287111-25-5	298.3	>95%	Not Specified	A solution in ethanol
Cambridge Isotope Laboratories, Inc.	Linoleic acid (18:2) (U- ¹³ C ₁₈ , 98%)	287111-25-5	298.3	98%	94%	Neat

Experimental Protocols: Utilization as an Internal Standard in LC-MS/MS

One of the primary applications of ¹³C-labeled linoleic acid is as an internal standard for the accurate quantification of its unlabeled counterpart in biological samples using liquid chromatography-mass spectrometry (LC-MS). The following is a generalized protocol for this application.

Objective: To quantify the concentration of linoleic acid in a biological sample (e.g., plasma, tissue homogenate) using Linoleic acid- $^{13}\text{C}_{18}$ as an internal standard.

Materials:

- Biological sample
- Linoleic acid- $^{13}\text{C}_{18}$ (from a commercial source)
- Solvents for extraction (e.g., methanol, chloroform, isopropanol)
- LC-MS/MS system with a suitable column (e.g., C18)

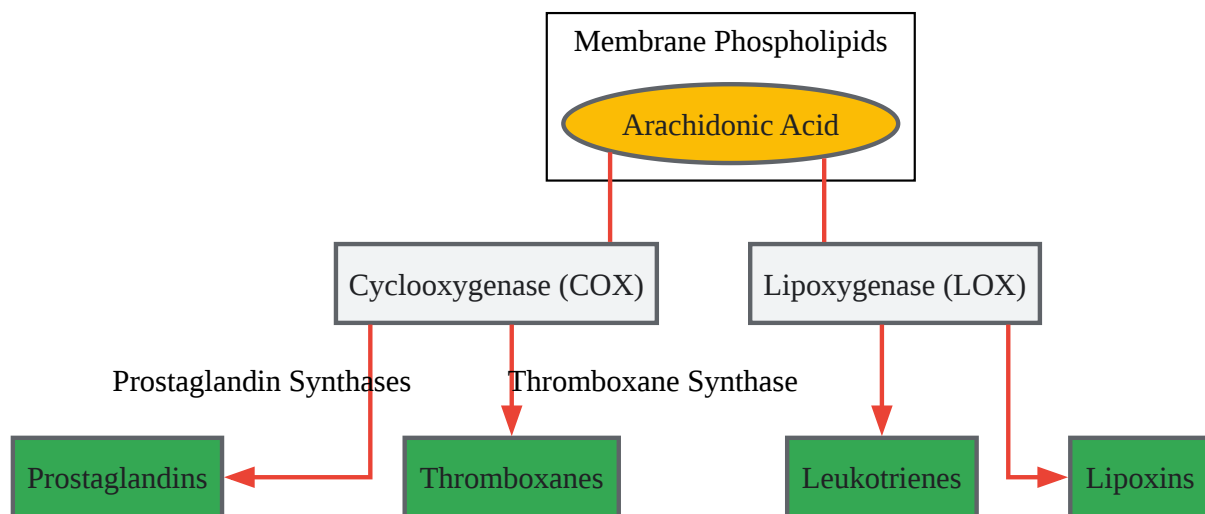
Procedure:

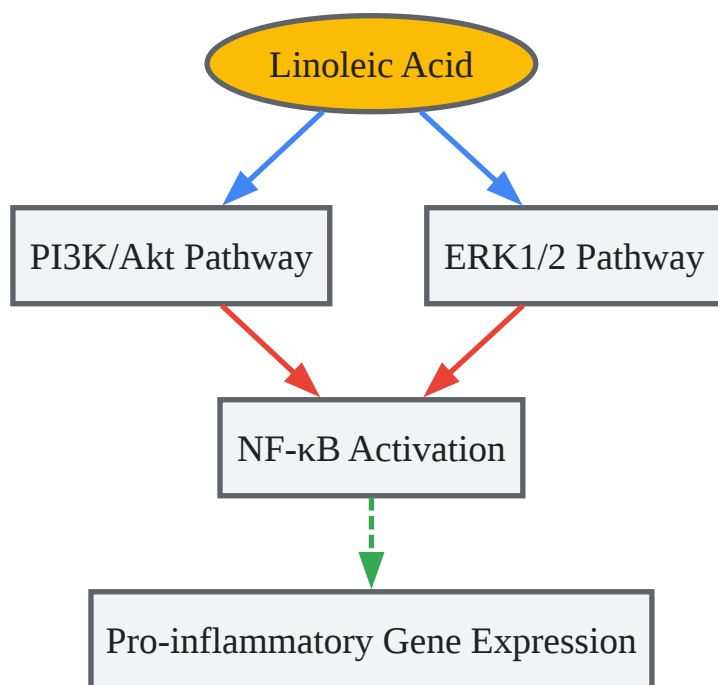
- Preparation of Internal Standard Stock Solution: Prepare a stock solution of Linoleic acid- $^{13}\text{C}_{18}$ in a suitable solvent (e.g., ethanol) at a known concentration.
- Sample Preparation and Spiking:
 - Thaw biological samples on ice.
 - To a known volume or weight of the sample, add a precise volume of the Linoleic acid- $^{13}\text{C}_{18}$ internal standard stock solution. The amount of internal standard added should be comparable to the expected amount of endogenous linoleic acid.
- Lipid Extraction:
 - Perform a lipid extraction using a standard method such as the Bligh-Dyer or Folch extraction. This typically involves the addition of a mixture of chloroform and methanol to the sample, followed by vortexing and centrifugation to separate the lipid-containing organic phase.
 - Carefully collect the organic phase containing the lipids.
- Solvent Evaporation and Reconstitution:
 - Evaporate the solvent from the lipid extract under a gentle stream of nitrogen.

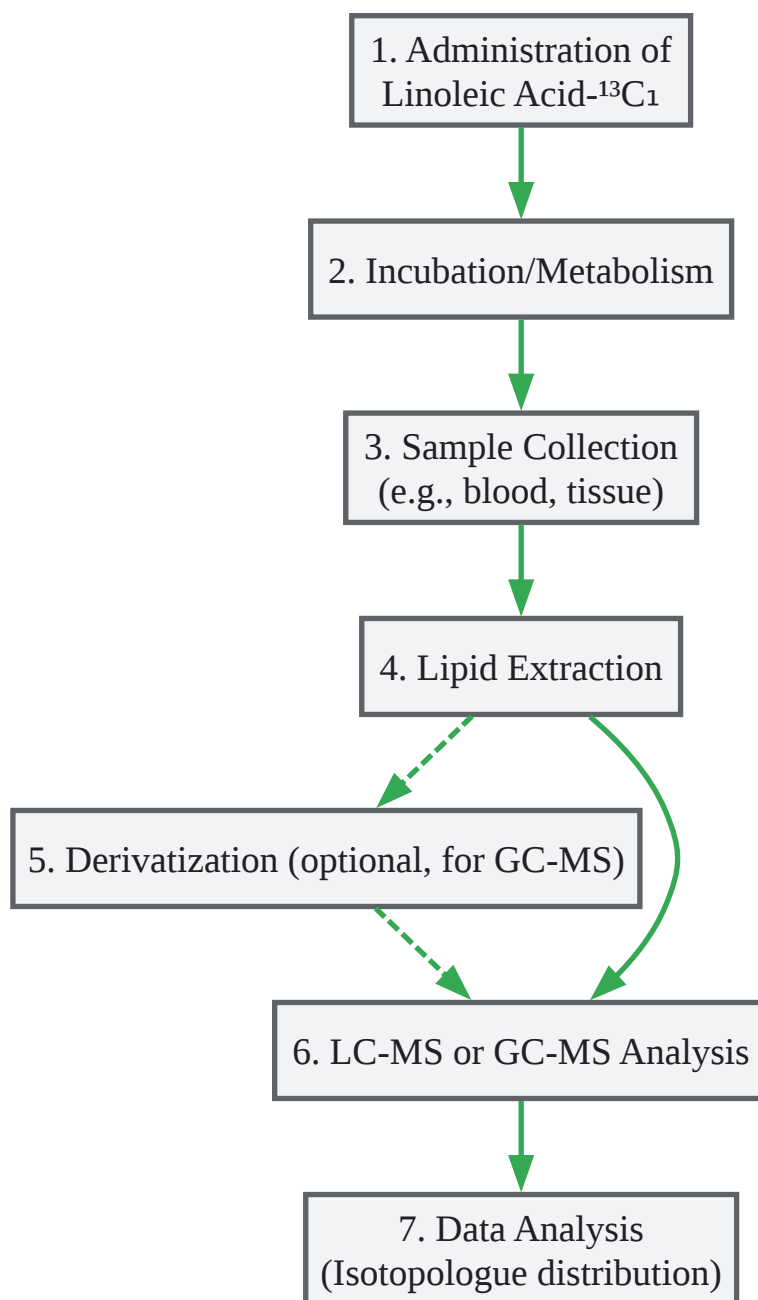
- Reconstitute the dried lipid extract in a solvent compatible with the LC-MS mobile phase (e.g., methanol/isopropanol).
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Separate the lipids using a suitable chromatographic gradient.
 - Detect and quantify the parent and fragment ions for both unlabeled linoleic acid and the ^{13}C -labeled internal standard using Multiple Reaction Monitoring (MRM) or Selected Reaction Monitoring (SRM).
- Data Analysis:
 - Create a calibration curve using known concentrations of unlabeled linoleic acid spiked with a constant amount of the internal standard.
 - Determine the ratio of the peak area of the endogenous linoleic acid to the peak area of the Linoleic acid- $^{13}\text{C}_{18}$ internal standard in the biological samples.
 - Calculate the concentration of linoleic acid in the samples by comparing their peak area ratios to the calibration curve.

Signaling Pathways and Metabolic Fate of Linoleic Acid

Linoleic acid is an essential omega-6 polyunsaturated fatty acid that serves as a precursor for the synthesis of a variety of signaling molecules, most notably through the arachidonic acid cascade. Understanding these pathways is critical for research in inflammation, immunology, and cardiovascular disease.







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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Commercial Sources and Availability of Linoleic Acid- $^{13}\text{C}_1$]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013632#commercial-sources-and-availability-of-linoleic-acid-13c1>]

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com